

Synthesis and Characterization of Chlorofluorothio-Substituted Acetyl Fluorides

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Acetyl fluoride, chlorofluorothio-

CAS No.: 814-84-6

Cat. No.: B12664599

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Abstract

The strategic incorporation of fluorine into molecular scaffolds is a cornerstone of modern medicinal chemistry, offering a powerful tool to modulate physicochemical and pharmacokinetic properties.^{[1][2][3]} This guide provides an in-depth exploration of a novel and synthetically challenging chemotype: chlorofluorothio-substituted acetyl fluorides. These compounds merge the unique attributes of a stereochemically complex halogenated carbon center, a versatile thioether linkage, and a reactive, yet stable, acyl fluoride handle. We present a comprehensive overview of the synthetic strategies, detailing the causal logic behind methodological choices and providing validated experimental protocols. Furthermore, a detailed framework for the unambiguous characterization of these molecules using a suite of advanced spectroscopic and spectrometric techniques is provided. This document is intended to serve as a practical and authoritative resource for researchers engaged in the design and synthesis of next-generation fluorinated molecules for drug discovery and materials science.

Introduction: The Strategic Value of Fluorinated Scaffolds

The Role of Fluorine in Modern Drug Discovery

The substitution of hydrogen with fluorine in a drug candidate can profoundly alter its biological profile.^[2] Key benefits frequently observed include:

- **Metabolic Stability:** The carbon-fluorine bond is exceptionally strong, capable of blocking metabolic oxidation at otherwise susceptible positions, thereby increasing the compound's half-life.^[2]^[4]
- **Binding Affinity:** Fluorine's high electronegativity can modulate the pKa of nearby functional groups or engage in favorable orthogonal multipolar interactions with protein targets, enhancing binding potency and selectivity.^[5]
- **Lipophilicity and Permeability:** Strategic fluorination can increase a molecule's lipophilicity, which can improve its ability to cross cellular membranes and enhance bioavailability.^[5]

Today, over 20% of all pharmaceuticals contain at least one fluorine atom, a testament to its transformative impact on drug design.^[6]

Chlorofluorothio-Substituted Acetyl Fluorides: A Novel Chemotype

The target molecules of this guide, with the general structure $R-S-C(Cl)(F)-C(O)F$, represent a unique convergence of functional groups.

- The α -chlorofluoro-thioether core introduces a chiral center with a complex electronic environment, offering a three-dimensional scaffold for probing protein binding pockets. The synthesis of related chiral thioethers is an area of active research.^[7]
- The thioether (sulfide) linkage is a common motif in pharmaceuticals and provides a handle for further functionalization.^[8]^[9]^[10]
- The acyl fluoride group is a versatile synthetic intermediate. It balances enhanced stability compared to acyl chlorides with sufficient reactivity for nucleophilic substitution, making it

ideal for forming amides, esters, and thioesters, often with minimal epimerization.[6][11]

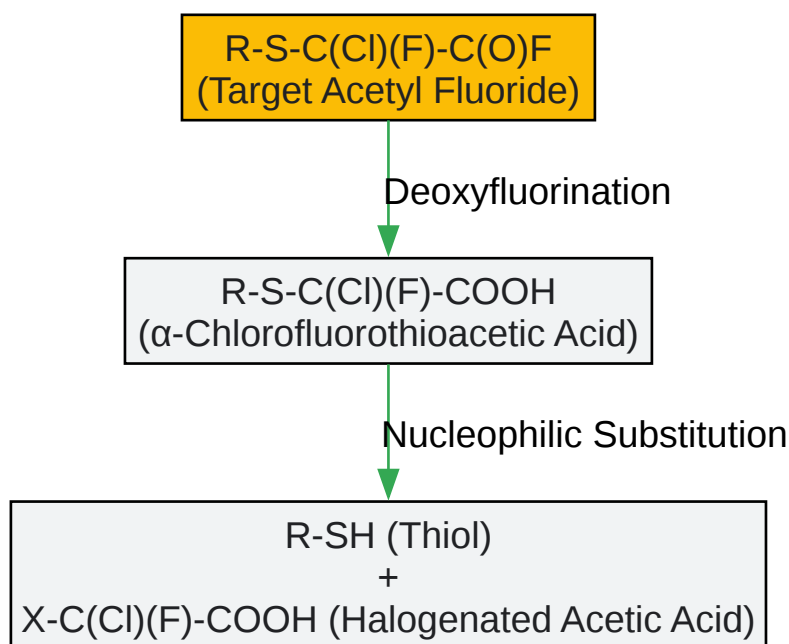
The combination of these features makes this scaffold a compelling, albeit challenging, target for synthetic chemists aiming to create novel building blocks for drug discovery programs.[4]

Synthetic Pathways and Mechanistic Considerations

The synthesis of chlorofluorothio-substituted acetyl fluorides is not a trivial undertaking and requires a multi-step approach. The most logical and robust strategy involves the late-stage deoxyfluorination of a suitable carboxylic acid precursor.

Retrosynthetic Analysis

A logical retrosynthetic disconnection points to an α -chlorofluorothioacetic acid as the key immediate precursor. This precursor can be conceptually derived from a thiol and a suitable 2-chloro-2-fluoroacetic acid derivative.



[Click to download full resolution via product page](#)

Caption: Retrosynthetic analysis of the target acetyl fluoride.

Pathway: Deoxyfluorination of a Chlorofluorothioacetic Acid Precursor

This pathway is divided into two main stages: synthesis of the carboxylic acid intermediate and its subsequent conversion to the final acyl fluoride.

The key challenge is the selective formation of the C-S bond without displacing the α -halogens. A standard S-alkylation approach is effective.

Experimental Protocol:

- **Preparation:** To a solution of the desired thiol (R-SH, 1.0 eq.) in a suitable polar aprotic solvent (e.g., DMF, THF) at 0 °C, add a non-nucleophilic base such as sodium hydride (NaH, 1.1 eq.) portion-wise. Allow the mixture to stir for 30 minutes to form the thiolate.
- **Reaction:** Add a solution of ethyl 2-chloro-2-fluoroacetate (1.0 eq.) in the same solvent dropwise to the thiolate solution at 0 °C.
- **Workup:** Allow the reaction to warm to room temperature and stir for 12-18 hours. Quench the reaction by the slow addition of saturated aqueous NH_4Cl . Extract the product with ethyl acetate, wash the organic layer with brine, dry over anhydrous MgSO_4 , and concentrate under reduced pressure.
- **Saponification:** Dissolve the crude ester in a mixture of THF and water. Add lithium hydroxide (LiOH, 2.0 eq.) and stir at room temperature for 4-6 hours until TLC or LC-MS indicates complete conversion.
- **Isolation:** Acidify the mixture to pH ~2 with 1M HCl. Extract the carboxylic acid product with ethyl acetate. Dry the organic phase over MgSO_4 , filter, and concentrate to yield the α -chlorofluorothioacetic acid precursor, which can be purified by column chromatography if necessary.

The conversion of a carboxylic acid to an acyl fluoride is a well-established transformation.^[12]^[13] Reagents like diethylaminosulfur trifluoride (DAST) and Deoxo-Fluor® are highly effective.^[6]^[14]

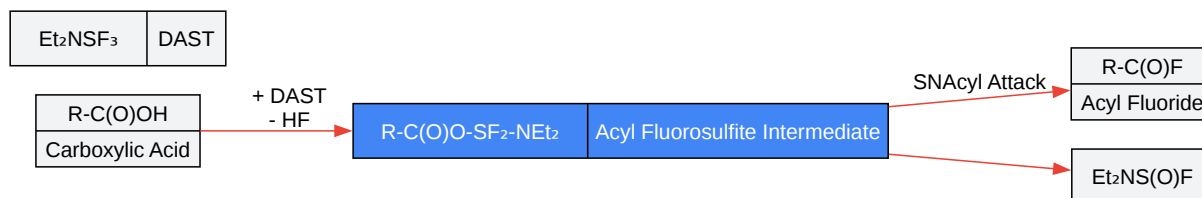
Causality Behind Reagent Choice: DAST and its analogues are often preferred for sensitive substrates due to their relatively mild reaction conditions.^[6] They operate under neutral conditions, which minimizes the risk of side reactions that might occur with harsher reagents like cyanuric fluoride, especially given the presence of the thioether and other halogens.^[14]

Experimental Protocol:

- **Setup:** In a fume hood, add the α -chlorofluorothioacetic acid (1.0 eq.) to an oven-dried flask under an inert atmosphere (N_2 or Ar) containing anhydrous dichloromethane (DCM). Cool the solution to $-78\text{ }^\circ\text{C}$ using a dry ice/acetone bath.
- **Reagent Addition:** Slowly add DAST (1.2 eq.) dropwise via syringe to the stirred solution. Caution: DAST is toxic and reacts violently with water.
- **Reaction Monitoring:** Allow the reaction to stir at $-78\text{ }^\circ\text{C}$ for 1 hour, then slowly warm to room temperature and stir for an additional 2-4 hours. Monitor the reaction progress by ^{19}F NMR of an aliquot, looking for the disappearance of the carboxylic acid and the appearance of the new acyl fluoride signal.
- **Quenching and Workup:** Carefully quench the reaction at $0\text{ }^\circ\text{C}$ by the slow addition of saturated aqueous NaHCO_3 . Separate the organic layer, and extract the aqueous layer with DCM. Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4 , and filter.
- **Purification:** The solvent can be carefully removed under reduced pressure. Due to the reactivity and potential volatility of acyl fluorides, it is often advisable to use the crude product directly in subsequent steps. If purification is required, flash chromatography on silica gel can be performed, but care must be taken to minimize residence time on the column.

Mechanistic Rationale of Deoxyfluorination

The reaction between the carboxylic acid and DAST proceeds through an initial formation of a reactive acyl fluorosulfite intermediate. A subsequent intramolecular nucleophilic attack by the fluoride ion displaces the leaving group, yielding the desired acyl fluoride.^[6]



[Click to download full resolution via product page](#)

Caption: Simplified mechanism of DAST-mediated deoxyfluorination.

Comprehensive Spectroscopic and Spectrometric Characterization

Unambiguous identification of the target structure requires a multi-technique approach. The presence of chlorine, fluorine, and sulfur atoms provides distinct spectroscopic handles.

The Central Role of ¹⁹F NMR Spectroscopy

¹⁹F NMR is the most powerful tool for characterizing these molecules.[15][16] It provides direct information about the electronic environment of each unique fluorine atom.

- Expected Chemical Shifts:
 - Acyl Fluoride (-C(O)F): This fluorine typically resonates in a distinct downfield region, often between +20 and +45 ppm (relative to CFCl₃).[17]
 - α-Fluoro (-C(F)Cl-): This fluorine will appear in the typical range for alkyl fluorides, generally between -140 and -180 ppm. The exact shift is influenced by the adjacent chlorine and sulfur atoms.
- Coupling Constants:
 - A four-bond coupling (⁴J_{FF}) is expected between the two fluorine nuclei through the C-C sigma framework. This coupling is typically small, in the range of 5-15 Hz. Each fluorine signal should therefore appear as a doublet.

Protocol: Acquiring High-Quality ^{19}F NMR Data

- Prepare a sample of ~5-10 mg of the compound in 0.5 mL of a suitable deuterated solvent (e.g., CDCl_3).
- Use a broadband NMR probe tuned to the ^{19}F frequency.
- Acquire a standard 1D ^{19}F spectrum. Due to the large chemical shift range of ^{19}F NMR, ensure the spectral width is sufficient (e.g., 300 ppm or more) to capture all signals.[\[15\]](#)
- If resolution is poor, consider acquiring a $^{19}\text{F}\{^1\text{H}\}$ decoupled spectrum to simplify multiplets by removing couplings to any nearby protons.

^{13}C and ^1H NMR Spectroscopy

- ^{13}C NMR: The spectrum will be highly informative due to C-F coupling.
 - Carbonyl Carbon ($\text{C}=\text{O}$): This signal will be split into a doublet by the directly attached fluorine ($^1J_{\text{CF}}$), with a very large coupling constant, typically 350-400 Hz.
 - α -Carbon ($-\text{CFCl}-$): This carbon will also show a large one-bond C-F coupling ($^1J_{\text{CF}} \sim 200\text{-}250$ Hz). It will also be coupled to the acyl fluoride fluorine ($^2J_{\text{CCF}} \sim 20\text{-}40$ Hz), likely appearing as a doublet of doublets.[\[18\]](#)
- ^1H NMR: This spectrum will primarily be useful for characterizing the 'R' group of the thioether (R-S-).

Mass Spectrometry (MS)

Mass spectrometry is crucial for confirming the molecular weight and elemental composition.

- Isotopic Patterns: The presence of one chlorine atom will result in a characteristic isotopic pattern for the molecular ion (M^+) and any chlorine-containing fragments. A peak at $\text{M}+2$ with an intensity of approximately one-third of the M^+ peak is the tell-tale signature of a single chlorine atom.[\[19\]](#)[\[20\]](#)[\[21\]](#)
- Fragmentation Analysis: Electron Ionization (EI) will provide valuable structural information. Common fragmentation pathways for $\text{R-S-C}(\text{Cl})(\text{F})\text{-C}(\text{O})\text{F}$ would include:

- Loss of the acyl fluoride group: $[M - \text{COF}]^+$
- Cleavage of the C-S bond: $[\text{C}(\text{Cl})(\text{F})\text{COF}]^+$
- Loss of a halogen radical: $[M - \text{Cl}]^+$ or $[M - \text{F}]^+$

Infrared (IR) Spectroscopy

IR spectroscopy is excellent for confirming the presence of the carbonyl group.

- C=O Stretch: The carbonyl (C=O) stretching frequency of an acyl fluoride is one of the highest observed for any carbonyl compound due to the strong inductive effect of the fluorine atom.^{[22][23][24][25]} Expect a strong, sharp absorption band in the range of 1840-1880 cm^{-1} .^{[26][27][28][29]} This provides clear, confirmatory evidence for the successful conversion from the carboxylic acid precursor (which would show a broad O-H stretch $\sim 3000 \text{ cm}^{-1}$ and a C=O stretch $\sim 1700 \text{ cm}^{-1}$).

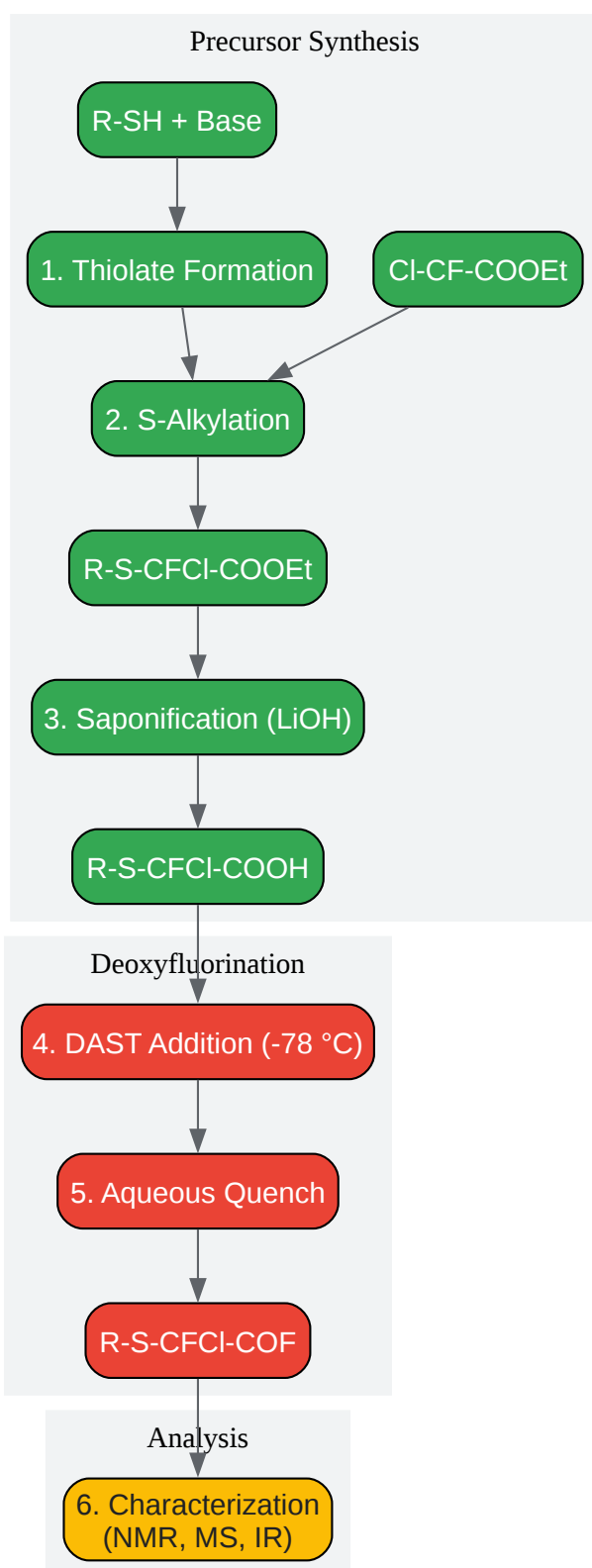
Data Summary Table

Technique	Feature	Expected Observation	Rationale
^{19}F NMR	Chemical Shift	$\sim +30$ ppm & ~ -160 ppm	Acyl fluoride is downfield; alkyl fluoride is upfield.
Coupling	Two doublets ($^5J_{\text{FF}}$ $\sim 5\text{-}15$ Hz)	Through-bond coupling between the two F atoms.	
^{13}C NMR	C=O Carbon	Doublet, $^1J_{\text{CF}} \sim 370$ Hz	One-bond coupling to acyl fluorine.
α -Carbon	Doublet of Doublets	Coupling to both the $\alpha\text{-F}$ ($^1J_{\text{CF}}$) and acyl-F ($^2J_{\text{CCF}}$).	
Mass Spec	Molecular Ion	M^+ and $\text{M}+2$ (3:1 ratio)	Isotopic abundance of ^{35}Cl and ^{37}Cl . [20]
IR Spec	C=O Stretch	Strong, sharp peak at $>1840\text{ cm}^{-1}$	High frequency due to electronegative F atom. [26] [29]

Experimental Workflows and Safety

Integrated Synthesis and Purification Workflow

The overall process can be visualized as a linear sequence from starting materials to the final, characterized product.



[Click to download full resolution via product page](#)

Caption: Integrated workflow for synthesis and characterization.

Safety Precautions

- **Fluorinating Reagents:** DAST, Deoxo-Fluor, and similar reagents are toxic, corrosive, and react violently with water. They must be handled exclusively in a chemical fume hood by trained personnel wearing appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and compatible gloves.
- **Hydrogen Fluoride (HF):** Deoxyfluorination reactions can generate HF as a byproduct. Ensure proper quenching procedures are followed to neutralize any acidic components.
- **Thio-Compounds:** Many thiols and thioethers are malodorous. All manipulations should be performed in a well-ventilated fume hood.
- **Acyl Fluorides:** These compounds are reactive and lachrymatory. Avoid inhalation and skin contact.

Conclusion and Future Directions

This guide has outlined a robust and logical pathway for the synthesis of chlorofluorothio-substituted acetyl fluorides, a novel class of molecules with significant potential as building blocks in medicinal chemistry. The key transformation relies on the deoxyfluorination of a readily accessible carboxylic acid precursor, a method chosen for its reliability and compatibility with the sensitive functional groups present. A comprehensive analytical workflow, anchored by ^{19}F NMR spectroscopy, ensures the unambiguous structural confirmation of these complex molecules.

Future work in this area could focus on developing enantioselective routes to these compounds to control the stereochemistry at the α -carbon. Furthermore, the exploration of the reactivity of the acyl fluoride handle in transition-metal-catalyzed reactions could open new avenues for incorporating this unique scaffold into larger, more complex molecular architectures.^[30] The insights and protocols detailed herein provide a solid foundation for researchers to explore the rich chemistry and potential applications of this promising fluorinated chemotype.

References

- Kim, D., & Lim, H. N. (2020). Synthesis of Acyl Fluorides via DAST-Mediated Fluorinative C–C Bond Cleavage of Activated Ketones. *Organic Letters*, 22(19), 7465–7469. [\[Link\]](#)

- Organic Chemistry Portal. (n.d.). Acyl fluoride synthesis by fluorination. [\[Link\]](#)
- Wang, Y., et al. (2021). Electrophilic N-Trifluoromethylthiophthalimide as a Fluorinated Reagent in the Synthesis of Acyl Fluorides. KAUST Repository. [\[Link\]](#)
- Washington, J. W., et al. (2022). Revealing Organofluorine Contamination in Effluents and Surface Waters with Complementary Analytical Approaches: Fluorine-19 Nuclear Magnetic Resonance Spectroscopy (^{19}F -NMR) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). PubMed. [\[Link\]](#)
- RSC Publishing. (n.d.). Taking a Look at the Surface: μ -XRF Mapping and Fluorine K-edge μ -XANES Spectroscopy of Organofluorinated Compounds in Environmental Samples and Consumer Products. [\[Link\]](#)
- Dorman, F. L., & Overton, E. B. (2022). Advances in the Analysis of Persistent Halogenated Organic Compounds. ACS Symposium Series. [\[Link\]](#)
- RS Glass. (n.d.). Product Subclass 2: Thioacyl Halides. [\[Link\]](#)
- Ye, R., et al. (2019). Chlorine and bromine isotope fractionations of halogenated organic compounds in fragmentation by gas chromatography-electron ionization high resolution mass spectrometry. PubMed. [\[Link\]](#)
- ResearchGate. (n.d.). Infrared spectroscopic analysis of the reaction between carbonyl fluoride (COF_2) and molecular oxygen (O_2). [\[Link\]](#)
- Chemistry LibreTexts. (2023). Organic Compounds Containing Halogen Atoms. [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). organic mass spectrometry analysis m/z values for ions database data table formula structure accurate ion isotopic masses isomers isotopic m/z ion ratios for chlorine & bromine containing organic compounds. [\[Link\]](#)
- American Chemical Society. (n.d.). Exploring the organofluorine gap: ^{19}F -NMR and LC-MS/MS as complementary analytical approaches for PFAS. [\[Link\]](#)
- Ellis, D. A. (n.d.). Organofluorine Compounds in the Environment - Analysis, Sources and. [\[Link\]](#)

- NIST. (n.d.). MEASUREMENT OF CARBONYL FLUORIDE, HYDROGEN FLUORIDE, AND OTHER COMBUSTION BYPRODUCTS DURING FIRE SUPPRESSION TESTING BY FOURIER. [\[Link\]](#)
- Pitcher, E., et al. (1962). Spectroscopic Studies on Organometallic Compounds. V. Fluorine Nuclear Magnetic Resonance Spectra of Some Perfluoroalkyl and Perfluoroacyl Metal Compounds. The Journal of Chemical Physics. [\[Link\]](#)
- Unknown. (n.d.). Fluorine in drug discovery: Role, design and case studies. [\[Link\]](#)
- Andrews, L., & Johnson, G. L. (1984). Fourier transform infrared spectra of simple carbonyl-hydrogen fluoride complexes in solid argon. The Journal of Physical Chemistry. [\[Link\]](#)
- Nielsen, A. H., & Woltz, P. J. H. (1952). The Infra-Red and Raman Spectra of Carbonyl Fluoride. The Journal of Chemical Physics. [\[Link\]](#)
- VPL. (n.d.). Carbonyl fluoride (COF₂). [\[Link\]](#)
- Apollo Scientific. (2026). Fluorinated Building Blocks in Drug Design: Why They Matter. [\[Link\]](#)
- Taylor & Francis Online. (2008). The role of fluorine in medicinal chemistry. [\[Link\]](#)
- ACD/Labs. (n.d.). A New Method for the Reliable Detection of ¹³C Multiplets of Fluorine Containing Compounds. [\[Link\]](#)
- ResearchGate. (2025). Fluorine in drug discovery: Role, design and case studies. [\[Link\]](#)
- MDPI. (2023). Drug Discovery Based on Fluorine-Containing Glycomimetics. [\[Link\]](#)
- Okita, T., et al. (2022). Direct Synthesis of Various Thioesters from Acyl Fluorides and Thiosilanes through the Assistance of a Si–F Bond Formation. PMC. [\[Link\]](#)
- Heckmann, C. M., et al. (n.d.). Asymmetric Enantio-Complementary Synthesis of Thioethers via Ene-Reductase Catalysed C-C bond formation. ChemRxiv. [\[Link\]](#)
- Beilstein Journal of Organic Chemistry. (2016). Selective synthesis of thioethers in the presence of a transition-metal-free solid Lewis acid. [\[Link\]](#)

- ResearchGate. (n.d.). 13 C NMR spectra of fluorine-intercalated graphite at room temperature. [[Link](#)]
- RSC Publishing. (n.d.). Synthesis of aryl α,α -difluoroethyl thioethers a novel structure motif in organic chemistry, and extending to aryl α,α -difluoro oxyethers. [[Link](#)]
- RSC Publishing. (n.d.). Triphosgene/KF-mediated acyl fluoride synthesis via in situ fluoro(chloro)phosgene. [[Link](#)]
- Kim, H., et al. (2025). Sustainable Synthesis of Acyl Fluoride via 1,3-Chelation-Assisted Transhalogenation and Its Application in the Valorization of Biomass-Derived Alcohol in Aqueous System. DOI. [[Link](#)]
- ResearchGate. (2025). Sustainable Synthesis of Acyl Fluoride via 1,3-Chelation-Assisted Transhalogenation and Its Application in the Valorization of Biomass-Derived Alcohol in Aqueous System. [[Link](#)]
- Wang, P., et al. (2021). Deoxyfluorination of Carboxylic Acids with CpFluor: Access to Acyl Fluorides and Amides. Organic Letters. [[Link](#)]
- MDPI. (2024). Expedient Synthesis of Alkyl and Aryl Thioethers Using Xanthates as Thiol-Free Reagents. [[Link](#)]
- MDPI. (n.d.). Substitution Effects on the Reactivity and Thermostability of Five-Membered Ring Fluorides. [[Link](#)]
- Li, H., et al. (2026). Merocyanine-Linked Zwitterionic Covalent Organic Frameworks. Journal of the American Chemical Society. [[Link](#)]
- NEET coaching. (n.d.). Carbonyl Compounds - Definition, Properties and Chemical Reactions. [[Link](#)]
- Wikipedia. (n.d.). Fluorine-19 nuclear magnetic resonance spectroscopy. [[Link](#)]
- ResearchGate. (n.d.). Substrate Scope. Reaction Conditions: acyl fluoride (0.2 mmol),... [[Link](#)]

- University of Washington. (n.d.). Fluorine NMR. [[Link](#)]
- Biology and Chemistry for Human Biosciences. (n.d.). 3.5 The Carbonyl Group. [[Link](#)]
- Taylor & Francis. (n.d.). Thioethers – Knowledge and References. [[Link](#)]
- Wikipedia. (n.d.). Carbonyl group. [[Link](#)]
- Slideshare. (n.d.). Nmr spectroscopy of fluorine 19. [[Link](#)]
- ResearchGate. (n.d.). Preliminary study on the reactivity of fluorine atoms toward nucleophilic substitution. [[Link](#)]
- Study.com. (n.d.). Carbonyl Functional Group | Properties, Compounds & Structure - Lesson. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pharmacyjournal.org [pharmacyjournal.org]
- 2. tandfonline.com [tandfonline.com]
- 3. researchgate.net [researchgate.net]
- 4. apolloscientific.co.uk [apolloscientific.co.uk]
- 5. Drug Discovery Based on Fluorine-Containing Glycomimetics [mdpi.com]
- 6. Thieme E-Journals - Synthesis / Abstract [thieme-connect.com]
- 7. chemrxiv.org [chemrxiv.org]
- 8. BJOC - Selective synthesis of thioethers in the presence of a transition-metal-free solid Lewis acid [beilstein-journals.org]
- 9. Expedient Synthesis of Alkyl and Aryl Thioethers Using Xanthates as Thiol-Free Reagents [mdpi.com]

- [10. taylorandfrancis.com](https://taylorandfrancis.com) [taylorandfrancis.com]
- [11. Direct Synthesis of Various Thioesters from Acyl Fluorides and Thiosilanes through the Assistance of a Si–F Bond Formation - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- [12. advanced.onlinelibrary.wiley.com](https://advanced.onlinelibrary.wiley.com) [advanced.onlinelibrary.wiley.com]
- [13. sioc.cas.cn](https://sioc.cas.cn) [sioc.cas.cn]
- [14. DSpace](https://repository.kaust.edu.sa) [repository.kaust.edu.sa]
- [15. Fluorine-19 nuclear magnetic resonance spectroscopy - Wikipedia](#) [en.wikipedia.org]
- [16. biophysics.org](https://biophysics.org) [biophysics.org]
- [17. Nmr spectroscopy of fluorine 19 | PPTX](#) [slideshare.net]
- [18. acdlabs.com](https://acdlabs.com) [acdlabs.com]
- [19. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [20. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [21. organic mass spectrometry analysis m/z values for ions database data table formula structure accurate ion isotopic masses isomers isotopic m/z ion ratios for chlorine & bromine containing organic compounds](#) [docbrown.info]
- [22. allen.in](https://allen.in) [allen.in]
- [23. 3.5 The Carbonyl Group – Biology and Chemistry for Human Biosciences](#) [rmit.pressbooks.pub]
- [24. Carbonyl group - Wikipedia](#) [en.wikipedia.org]
- [25. Carbonyl Functional Group | Properties, Compounds & Structure - Lesson | Study.com](#) [study.com]
- [26. researchgate.net](https://researchgate.net) [researchgate.net]
- [27. nist.gov](https://nist.gov) [nist.gov]
- [28. pubs.aip.org](https://pubs.aip.org) [pubs.aip.org]
- [29. vpl.astro.washington.edu](https://vpl.astro.washington.edu) [vpl.astro.washington.edu]
- [30. organic-chemistry.org](https://organic-chemistry.org) [organic-chemistry.org]
- To cite this document: BenchChem. [Synthesis and Characterization of Chlorofluorothio-Substituted Acetyl Fluorides]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12664599/docs#synthesis-and-characterization-of-chlorofluorothio-substituted-acetyl-fluorides>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)